

Navigating the Chemical Landscape of Benzoylbenzamides: A Technical Overview

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Compound of Interest

Compound Name: 4-Benzoylbenzamide

Cat. No.: B8716798

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[City, State] – [Date] – In the intricate world of organic chemistry and drug discovery, precise identification and characterization of molecular structures are paramount. This technical guide addresses the chemical properties of benzoylbenzamide, a compound with isomers that hold potential for further investigation. While the specific isomer, **4-benzoylbenzamide**, is not readily documented in major chemical databases, this paper provides a comprehensive overview of its closely related and well-characterized isomers: N-benzoylbenzamide and 2-benzoylbenzamide.

This guide is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on the known properties and synthesis of these related compounds.

Core Chemical Identifiers and Properties

Precise identification of chemical compounds is foundational to research and development. The Chemical Abstracts Service (CAS) number and molecular weight are critical data points for this purpose. While a specific CAS number for **4-benzoylbenzamide** could not be identified through extensive searches of chemical literature and databases, detailed information for its isomers is well-established.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
N-Benzoylbenzamide	614-28-8[1][2]	C ₁₄ H ₁₁ NO ₂	225.24[2]
2-Benzoylbenzamide	7500-78-9[3]	C ₁₄ H ₁₁ NO ₂	225.24[3]
4-Benzoylbenzamide	Not Found	C ₁₄ H ₁₁ NO ₂	225.24 (Calculated)

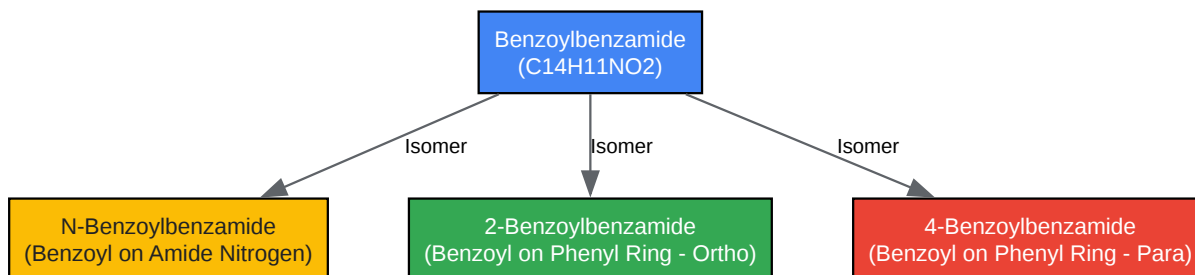
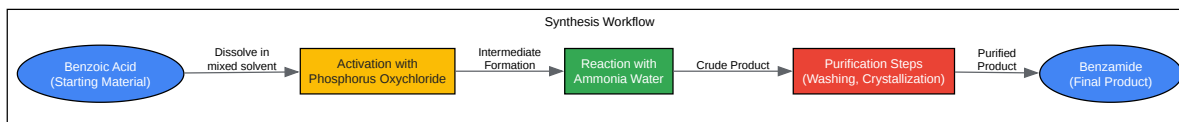
Data for N-Benzoylbenzamide and 2-Benzoylbenzamide is sourced from established chemical databases. The molecular weight for **4-Benzoylbenzamide** is calculated based on its molecular formula.

Synthesis of Benzamides: A General Overview

The synthesis of benzamides can be achieved through various chemical reactions. A common laboratory and industrial method involves the reaction of a benzoyl chloride with an amine. In the context of the isomers discussed:

- N-Benzoylbenzamide can be synthesized from the reaction of N-benzylbenzamide.
- A general synthesis for benzamides involves the reaction of benzoic acid with phosphorus oxychloride and ammonia water, a method that avoids the direct use of benzoyl chloride and is suitable for industrial production.

The following diagram illustrates a generalized workflow for the synthesis of a benzamide from a carboxylic acid precursor.



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References

- 1. Benzamide, N-benzoyl- [webbook.nist.gov]
- 2. N-Benzoyl-benzamide CAS#: 614-28-8 [m.chemicalbook.com]
- 3. 2-Benzoylbenzamide | C₁₄H₁₁NO₂ | CID 348615 - PubChem [pubchem.ncbi.nlm.nih.gov]
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